5-Chloro-2-ethoxypyrimidine: A Technical Guide to Synthesis, Properties, and Applications

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Compound of Interest

Compound Name:	*5-Chloro-2-ethoxypyrimidine*
CAS No.:	*1289386-43-1*
Cat. No.:	*B171032*

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For Researchers, Scientists, and Drug Development Professionals

Foreword

As a Senior Application Scientist, it is understood that not every chemical compound in the vast tapestry of organic chemistry has a storied history of discovery. Many, like **5-Chloro-2-ethoxypyrimidine**, serve as crucial, yet often unsung, heroes in the synthesis of more complex molecules. This guide is crafted for the practicing researcher and drug development professional who requires a deep, technical understanding of this versatile intermediate. In the absence of a formal discovery narrative, we present a logical and experimentally grounded treatise on its synthesis, properties, and pivotal role in medicinal chemistry. Our focus is on the "how" and "why"—the causality behind synthetic choices and the practical application of this molecule in the laboratory.

Strategic Importance in Medicinal Chemistry

5-Chloro-2-ethoxypyrimidine belongs to the class of halogenated pyrimidines, which are foundational building blocks in the synthesis of a wide array of biologically active compounds. The chlorine atom at the 5-position and the ethoxy group at the 2-position of the pyrimidine ring

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offer distinct points for chemical modification, making it a valuable intermediate in the development of novel therapeutics.

The strategic importance of chloro-containing molecules in drug discovery is well-documented, with a significant number of FDA-approved drugs featuring this halogen.[1] The presence of a chlorine atom can modulate a molecule's lipophilicity, metabolic stability, and binding interactions with biological targets. The ethoxy group, in turn, can influence solubility and also serve as a handle for further functionalization. While direct applications of **5-Chloro-2-ethoxypyrimidine** are not extensively reported, its structural motifs are present in various compounds investigated for their therapeutic potential.

Plausible Synthetic Pathways: A Deductive Approach

While a definitive historical synthesis is not readily available in published literature, the preparation of **5-Chloro-2-ethoxypyrimidine** can be logically deduced from established pyrimidine chemistry. The most probable synthetic routes involve nucleophilic substitution reactions on readily available pyrimidine precursors.

Pathway A: Ethoxylation of 2,5-Dichloropyrimidine

A primary and highly feasible route to **5-Chloro-2-ethoxypyrimidine** is the selective ethoxylation of 2,5-dichloropyrimidine. This reaction is a classic example of nucleophilic aromatic substitution (SNAr) on an electron-deficient heterocyclic ring.

Causality of Experimental Choices: The pyrimidine ring is rendered electron-deficient by the two nitrogen atoms, facilitating nucleophilic attack. The chlorine atoms are good leaving groups. The key to this synthesis is achieving selective substitution at the 2-position over the 5-position. The 2-position is generally more activated towards nucleophilic attack than the 5-position in pyrimidines. This selectivity can be controlled by carefully managing the reaction conditions, such as temperature and the stoichiometry of the reagents.

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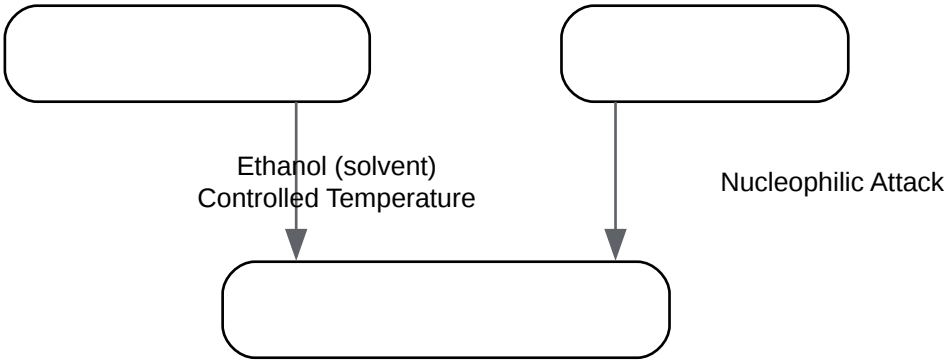

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Caption: Synthetic pathway from 2,5-Dichloropyrimidine.

Experimental Protocol (Proposed):

- Reaction Setup: To a solution of 2,5-dichloropyrimidine in anhydrous ethanol, add one equivalent of sodium ethoxide at room temperature under an inert atmosphere (e.g., nitrogen or argon).
- Reaction Execution: Stir the reaction mixture at a controlled temperature (e.g., 25-50 °C) and monitor the progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Work-up and Purification: Upon completion, quench the reaction with water and extract the product with a suitable organic solvent (e.g., ethyl acetate). Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel.

Pathway B: From 5-Chloro-2-hydroxypyrimidine

An alternative route involves the conversion of 5-chloro-2-hydroxypyrimidine to the target molecule. This two-step process would first involve a chlorination step, followed by ethoxylation.

Causality of Experimental Choices: 5-Chloro-2-hydroxypyrimidine exists in tautomeric equilibrium with 5-chloro-pyrimidin-2(1H)-one. Direct etherification is not typically efficient. Therefore, the hydroxyl group is first converted to a better leaving group, a chloride, using a

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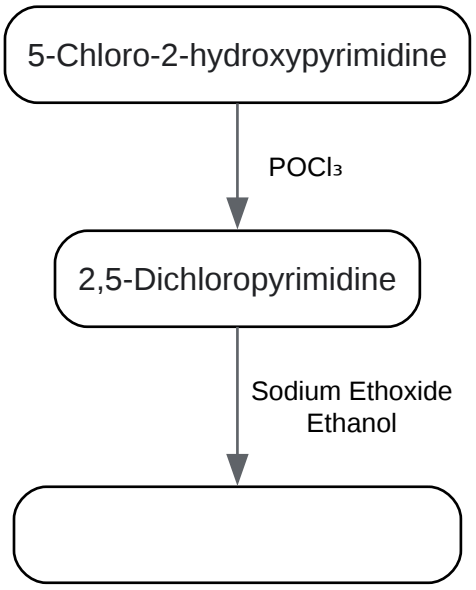
chlorinating agent like phosphorus oxychloride ($POCl_3$). The resulting 2,5-dichloropyrimidine can then be reacted with sodium ethoxide as described in Pathway A.



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Caption: Two-step synthesis from 5-Chloro-2-hydroxypyrimidine.

Experimental Protocol (Proposed):

- Chlorination: Heat a mixture of 5-chloro-2-hydroxypyrimidine with an excess of phosphorus oxychloride ($POCl_3$), often with a catalytic amount of a tertiary amine (e.g., N,N-dimethylaniline), to reflux.
- Isolation of Intermediate: After the reaction is complete, carefully quench the excess $POCl_3$ with ice water and extract the resulting 2,5-dichloropyrimidine.
- Ethoxylation: Follow the procedure outlined in Pathway A for the conversion of 2,5-dichloropyrimidine to **5-Chloro-2-ethoxypyrimidine**.

Physicochemical and Spectroscopic Data

Precise experimental data for **5-Chloro-2-ethoxypyrimidine** is not widely available. However, based on the properties of analogous compounds such as 5-chloro-2-methoxypyrimidine and other substituted pyrimidines, the following characteristics can be anticipated.

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Property	Predicted Value
Molecular Formula	$C_6H_7ClN_2O$
Molecular Weight	158.59 g/mol
Appearance	Colorless to pale yellow solid or oil
Boiling Point	Estimated to be in the range of 200-250 °C
Solubility	Soluble in common organic solvents like ethanol, dichloromethane, and ethyl acetate.

Expected Spectroscopic Data:

- 1H NMR: The proton NMR spectrum is expected to show a triplet for the methyl protons (CH_3) of the ethoxy group around δ 1.4 ppm, a quartet for the methylene protons (OCH_2) around δ 4.5 ppm, and two singlets for the pyrimidine ring protons in the aromatic region (δ 8.0-9.0 ppm).
- 13C NMR: The carbon NMR spectrum should exhibit signals for the two carbons of the ethoxy group (around δ 15 and 65 ppm) and four distinct signals for the pyrimidine ring carbons, with the carbon attached to the chlorine atom appearing at a characteristic chemical shift.
- Mass Spectrometry: The mass spectrum would show a molecular ion peak (M^+) at m/z 158 and an M+2 peak at m/z 160 with an approximate ratio of 3:1, which is characteristic of the presence of a single chlorine atom.

For comparison, spectroscopic data for the closely related 5-Chloro-2-methoxypyrimidine is available and can serve as a useful reference.[2]

Applications and Future Outlook

5-Chloro-2-ethoxypyrimidine is a valuable intermediate for the synthesis of more complex molecules, particularly in the realm of drug discovery. Its bifunctional nature allows for sequential or orthogonal modifications, providing access to a diverse range of chemical structures.

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Potential Applications in Drug Development:

- Kinase Inhibitors: The pyrimidine scaffold is a common feature in many kinase inhibitors used in oncology. The 2-ethoxy and 5-chloro substituents can be modified to optimize binding to the ATP pocket of various kinases.
- Antiviral and Antimicrobial Agents: Substituted pyrimidines have a long history as antiviral and antimicrobial drugs. **5-Chloro-2-ethoxypyrimidine** can serve as a starting point for the development of new agents in this therapeutic area.
- Central Nervous System (CNS) Agents: The pyrimidine core is also found in a number of CNS-active compounds. The physicochemical properties imparted by the chloro and ethoxy groups can be fine-tuned to achieve blood-brain barrier penetration.

The utility of **5-Chloro-2-ethoxypyrimidine** lies in its potential to be a versatile scaffold for combinatorial chemistry and lead optimization campaigns. As the demand for novel therapeutics with improved efficacy and safety profiles continues to grow, the importance of such well-defined chemical building blocks will undoubtedly increase.

References

A comprehensive list of references is not applicable due to the lack of dedicated literature on **5-Chloro-2-ethoxypyrimidine**. The information presented is a synthesis of general principles of organic chemistry and data from analogous compounds. The provided citations point to resources on related molecules and concepts.

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Sources

- 1. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [pmc.ncbi.nlm.nih.gov]
- 2. spectrabase.com [spectrabase.com]

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